

A Technical Guide to 2-Tosylaniline for the Research Community

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This technical guide provides an in-depth overview of **2-tosylaniline** (CAS No: 1213-33-8), a key chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its commercial availability, purity grades, and typical experimental protocols for its synthesis and analysis.

Commercial Suppliers and Purity Grades

2-Tosylaniline, also known as N-(2-aminophenyl)-4-methylbenzenesulfonamide, is readily available from a variety of commercial suppliers, catering to the needs of both small-scale research and larger development projects. Purity levels typically range from 95% to over 98%, with higher purity grades available upon request from specialized manufacturers. The table below summarizes the offerings from several prominent suppliers.



Supplier	Purity Grade(s) Offered	Notes
Arctom	97%[1]	Available in research-quantity sizes.
Advanced ChemBlocks	95%	Provides the compound under the name N-(2- aminophenyl)-4- methylbenzenesulfonamide.
BLDpharm	Purity specifications available upon request.	Lists both 2-tosylaniline and its synonym.
ChemScene	≥98.0% (by NMR) for similar aniline derivatives[2]	While a direct CoA for 2- tosylaniline was not found, certificates for similar products indicate high purity.
PubChem Vendors	Various	PubChem lists multiple chemical vendors, though specific purity grades for each are not detailed on the platform.[3]

It is recommended to request a certificate of analysis (CoA) from the supplier to obtain precise purity data and information on trace impurities for a specific batch.

Physicochemical Properties

Property	Value
CAS Number	1213-33-8[3]
Molecular Formula	C13H13NO2S[3]
Molecular Weight	247.31 g/mol [3]
IUPAC Name	2-[(4-methylphenyl)sulfonyl]aniline[3]

Experimental Protocols



While specific, detailed protocols for the synthesis and analysis of **2-tosylaniline** can be proprietary, the following sections outline generalized and representative experimental methodologies based on standard organic chemistry principles and information available for related compounds.

Synthesis of 2-Tosylaniline: A Representative Protocol

The synthesis of **2-tosylaniline** typically involves the reaction of 2-aminobenzenethiol with p-toluenesulfonyl chloride, followed by an oxidation step. A plausible synthetic route is outlined below.

Materials:

- 2-Aminobenzenethiol
- p-Toluenesulfonyl chloride (TsCl)
- A suitable base (e.g., pyridine, triethylamine)
- An appropriate solvent (e.g., dichloromethane (DCM), tetrahydrofuran (THF))
- Oxidizing agent (e.g., hydrogen peroxide, m-chloroperoxybenzoic acid (mCPBA))
- Reagents for workup and purification (e.g., saturated sodium bicarbonate solution, brine, magnesium sulfate, silica gel)

Procedure:

- Sulfonamide Formation: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-aminobenzenethiol in the chosen solvent. Cool the solution in an ice bath.
- Add the base, followed by the dropwise addition of a solution of p-toluenesulfonyl chloride in the same solvent.
- Allow the reaction to stir at room temperature until completion, which can be monitored by thin-layer chromatography (TLC).



- Workup: Quench the reaction with water or a saturated solution of sodium bicarbonate.
 Extract the aqueous layer with an organic solvent. Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Oxidation: Dissolve the crude product from the previous step in a suitable solvent. Add the
 oxidizing agent portion-wise at a controlled temperature.
- Purification: After the reaction is complete, the mixture is worked up similarly to the first step. The resulting crude product is then purified, typically by flash column chromatography on silica gel, to yield pure **2-tosylaniline**.

Purity Analysis: A General HPLC Method

High-performance liquid chromatography (HPLC) is a common technique for assessing the purity of **2-tosylaniline**.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column is typically suitable for aniline derivatives.
- Mobile Phase: A gradient of acetonitrile and water, often with a small amount of an acid like sulfuric acid as a buffer, is a common mobile phase for analyzing aniline compounds.[4]
- Flow Rate: A typical flow rate is 1 mL/min.
- Detection: UV detection at a wavelength of 254 nm is often appropriate.
- Sample Preparation: A dilute solution of the 2-tosylaniline sample is prepared in the mobile phase or a compatible solvent.

Procedure:

- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- Inject a known volume of the prepared sample.



- Run the analysis and record the chromatogram.
- The purity is determined by calculating the area percentage of the main peak corresponding to 2-tosylaniline relative to the total area of all peaks.

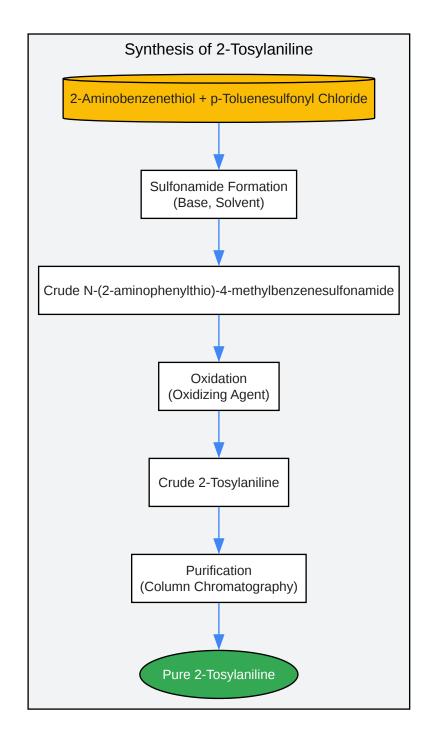
Signaling Pathways

A thorough review of the scientific literature reveals no evidence of **2-tosylaniline** being directly involved in any biological signaling pathways. As a chemical intermediate, its primary role is as a building block in the synthesis of more complex molecules, rather than as a biologically active agent that would interact with signaling cascades in a cellular context. Researchers using **2-tosylaniline** in drug development are typically incorporating it into larger molecular structures to achieve a desired chemical or physical property, and it is the final compound that is then investigated for its biological activity.

Visualizing Workflows and Structures

To further clarify the processes and relationships discussed, the following diagrams have been generated using the DOT language.

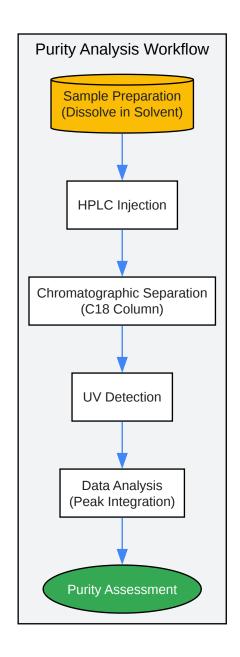




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Caption: A generalized workflow for the synthesis of **2-tosylaniline**.





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Caption: A typical workflow for the purity analysis of **2-tosylaniline** by HPLC.

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